

Technical Guide: Methyl 2-amino-5-methylthiazole-4-carboxylate

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Compound of Interest

Compound Name: Methyl 2-amino-5-methylthiazole-4-carboxylate

Cat. No.: B1299437

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CAS Number: 63257-03-4

Abstract

This technical guide provides a comprehensive overview of **Methyl 2-amino-5-methylthiazole-4-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its physicochemical properties, provides an experimental protocol for its synthesis, and discusses its known biological activities and potential applications. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

Methyl 2-amino-5-methylthiazole-4-carboxylate is a pale-yellow to yellow-brown solid. Its key quantitative properties are summarized in the table below.

Property	Value	Reference
CAS Number	63257-03-4	[1] [2] [3]
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S	[1] [3]
Molecular Weight	172.20 g/mol	[4]
Physical Form	Pale-yellow to Yellow-brown Solid	
Purity	Available in purities of 96%, 97%, and 98%	[1]
Melting Point	165–168°C	[5]
Storage Temperature	2–8°C, Keep in a dark and dry place	
SMILES String	COC(=O)c1nc(N)sc1C	[4]
InChI Key	ZPFCEYUYBJVUED- UHFFFAOYSA-N	[4]

Safety and Handling

This compound is classified as harmful if swallowed (Acute Tox. 4 Oral) and is associated with the GHS07 pictogram (exclamation mark).[\[4\]](#) Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

Experimental Protocol: Synthesis

A general procedure for the synthesis of **Methyl 2-amino-5-methylthiazole-4-carboxylate** has been reported in the scientific literature.[\[5\]](#) The following protocol is based on this reported method.

General Procedure A for Synthesis:[\[5\]](#)

- Reactants:

- Appropriate α -ketoester
- Thiourea
- A suitable solvent (e.g., ethanol)
- Procedure:
 - Dissolve the α -ketoester and thiourea in the solvent.
 - The reaction mixture is typically heated under reflux for a specified period.
 - Upon completion, the reaction mixture is cooled, and the product is isolated.
 - Purification of the crude product can be achieved by recrystallization from an appropriate solvent to yield the final product as a pale yellow powder.^[5]

The synthesis of the title compound, **Methyl 2-amino-5-methylthiazole-4-carboxylate**, yielded a pale yellow powder with a melting point of 165–168°C.^[5] Spectroscopic data confirmed the structure of the compound.^[5]

Biological Activity and Potential Applications

Methyl 2-amino-5-methylthiazole-4-carboxylate and its derivatives have garnered significant interest due to their diverse biological activities. The 2-aminothiazole scaffold is a key pharmacophore in numerous clinically used drugs.

Antimicrobial and Antitubercular Activity

Derivatives of 2-aminothiazole-4-carboxylate have been identified as having potent activity against *Mycobacterium tuberculosis* H37Rv.^[5] Some derivatives have shown inhibitory activity against the β -ketoacyl-ACP synthase mtFabH, a key enzyme in the fatty acid synthesis pathway of the bacterium.^[5] The 2-aminothiazole-4-carboxylate scaffold is considered a promising template for the development of new anti-tubercular agents.^[5]

Anticancer and Antimicrobial Potential

Thiazole derivatives are recognized for their potential in treating a range of conditions, including allergies, hypertension, and inflammation. Furthermore, derivatives of ethyl 2-amino-4-methylthiazole-5-carboxylate have demonstrated significant antileukemic activity and show promise as antineoplastic agents.^[6] Some bifunctional derivatives have also been evaluated for their in vitro antimicrobial and anticancer activities, with some compounds showing notable bactericidal activity, particularly against Gram-positive bacteria.

Antioxidant Activity

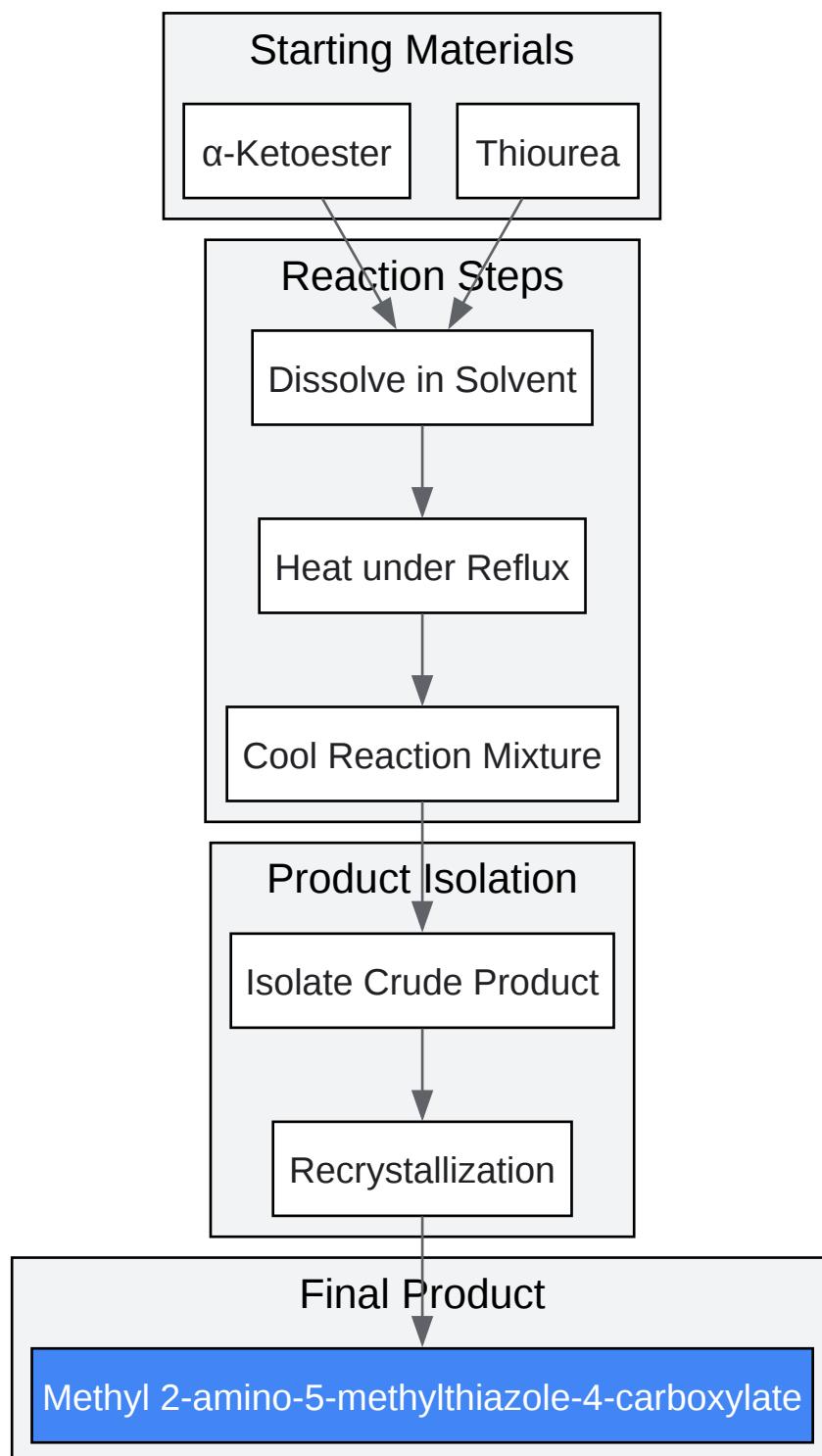
Derivatives of 2-amino-5-methylthiazole containing a 1,3,4-oxadiazole-2-thiol moiety have been synthesized and evaluated for their antioxidant properties.^[7] Certain synthesized compounds exhibited significant radical scavenging potential in various assays.^[7]

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Methyl 2-amino-5-methylthiazole-4-carboxylate**.

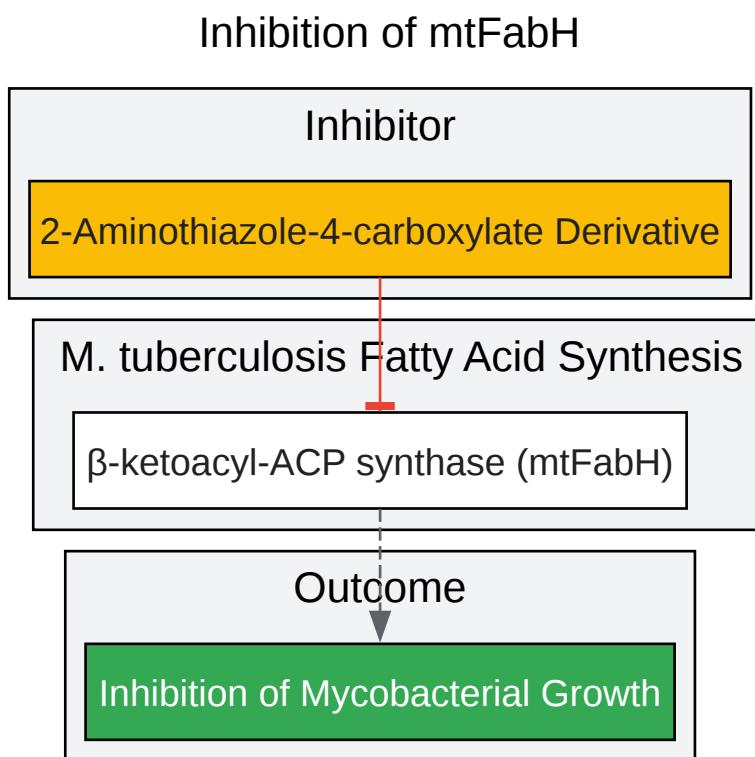
Synthesis Workflow

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Caption: Generalized workflow for the synthesis of **Methyl 2-amino-5-methylthiazole-4-carboxylate**.

Potential Mechanism of Action of Derivatives

The diagram below depicts the inhibitory action of certain 2-aminothiazole derivatives on a key enzyme in *Mycobacterium tuberculosis*.



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Caption: Inhibitory action of 2-aminothiazole derivatives on mtFabH in *M. tuberculosis*.

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